

# Cinchonain Ia: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Cinchonain Ia

Cat. No.: B1208537

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## Introduction

**Cinchonain Ia** is a naturally occurring flavan-lignan, a type of flavonoid, found in several plant species, notably in the roots of *Smilax china* L. and the bark of *Trichilia catigua*.<sup>[1]</sup> This compound has garnered significant interest in the scientific community for its diverse and potent biological activities. Pre-clinical studies have highlighted its potential as an anti-inflammatory, neuroprotective (anti-Alzheimer's), and antitumor agent. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Cinchonain Ia**, with a focus on experimental methodologies and underlying signaling pathways.

## Chemical Structure and Physicochemical Properties

**Cinchonain Ia** possesses a complex polyphenolic structure, which is fundamental to its biological activities. Its key identifiers and physicochemical properties are summarized in the tables below.

## Chemical Identifiers

Identifier	Value
IUPAC Name	(2R,3R,10R)-2,10-bis(3,4-dihydroxyphenyl)-3,5-dihydroxy-3,4,9,10-tetrahydro-2H-pyrano[2,3-f]chromen-8-one[2]
CAS Number	85081-24-9[2]
Molecular Formula	C <sub>24</sub> H <sub>20</sub> O <sub>9</sub> [2]
SMILES	C1--INVALID-LINK-- O3)C4=CC(=C(C=C4)O)O)O)C5=CC(=C(C=C5)O)O">C@HO[2]
InChIKey	LKCOZWLUAKSRQM-UMAWSMADSA-N[3]

## Physicochemical Properties

Property	Value/Description
Molecular Weight	452.41 g/mol [3]
Appearance	White powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.
Storage	Recommended storage at < -15 °C in a dry environment.[4]

Note: Experimental values for melting point and pKa are not readily available in the reviewed literature.

## Spectroscopic Data

Detailed NMR and IR spectra for **Cinchonain Ia** are not widely published. However, mass spectrometry data is available and provides insights into its fragmentation patterns.

- Mass Spectrometry (MS/MS): In negative ion mode, the deprotonated molecule [M-H]<sup>-</sup> is observed at m/z 451.[5]

## Biological Activities and Mechanisms of Action

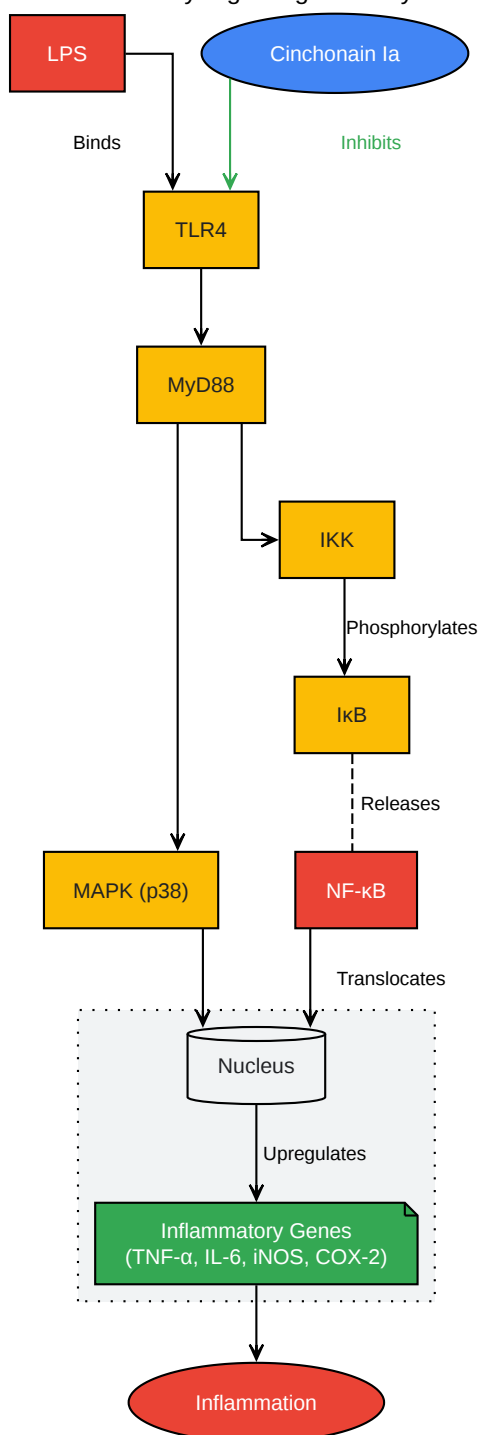
**Cinchonain Ia** exhibits a range of pharmacological effects, with its anti-inflammatory, anti-Alzheimer's, and antitumor activities being the most prominent.

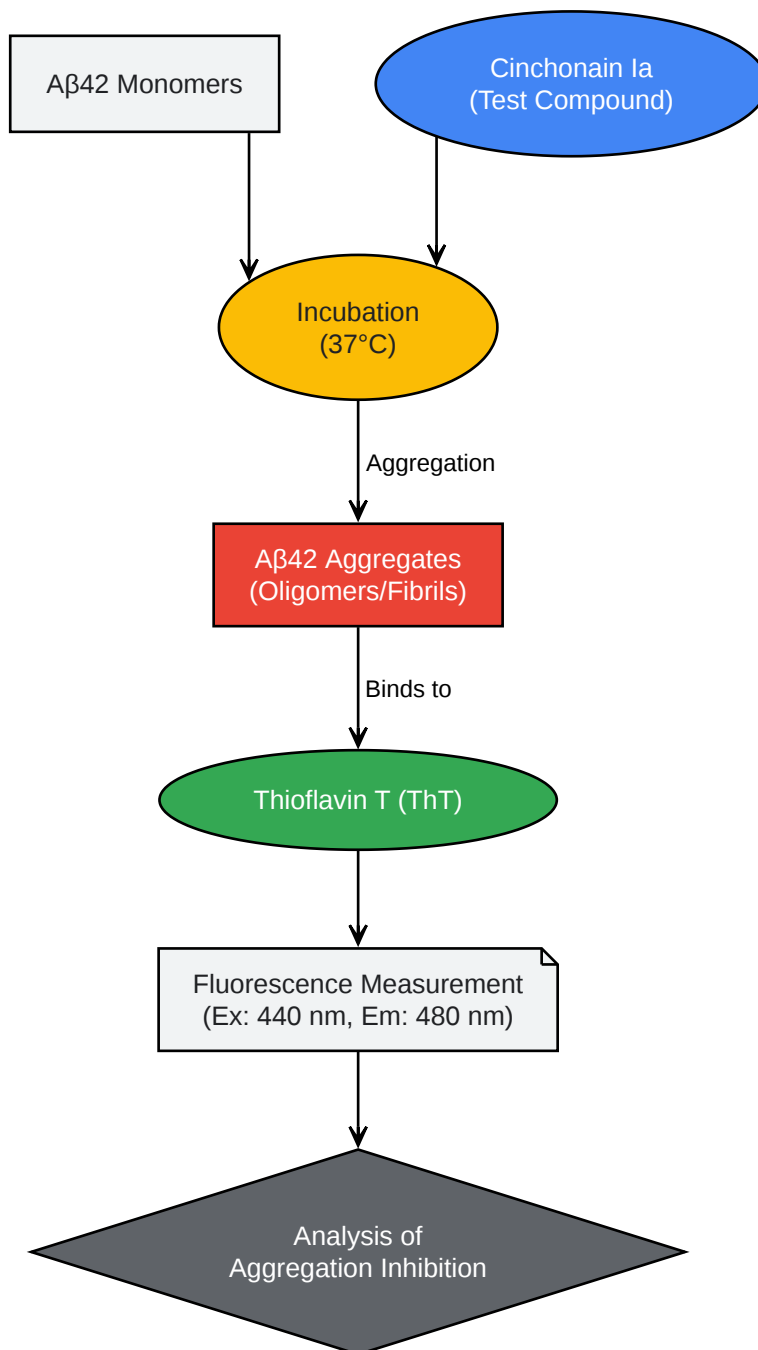
### Anti-inflammatory Activity

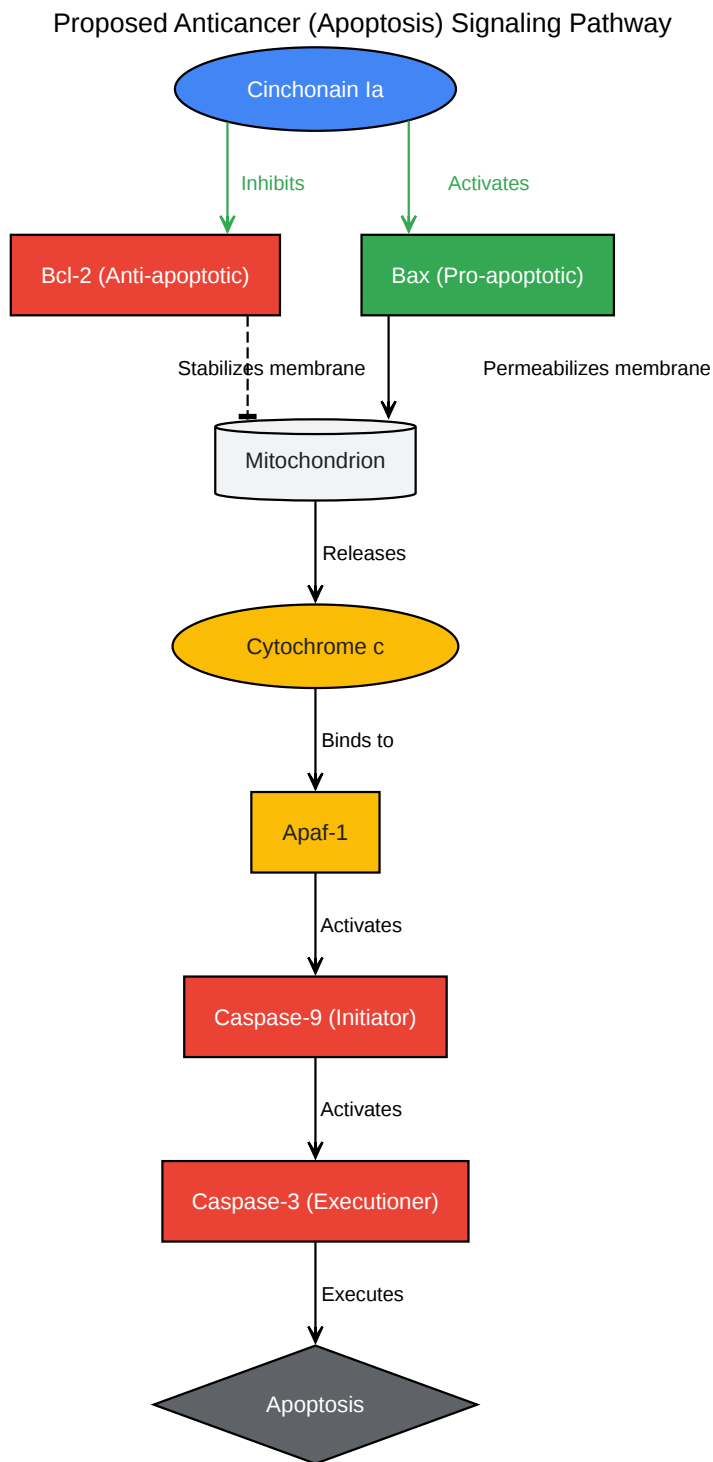
**Cinchonain Ia** has demonstrated significant anti-inflammatory properties. A flavonoid-enriched extract from *Smilax china* L., containing **Cinchonain Ia** as a major component, was shown to inhibit the production of pro-inflammatory mediators such as tumor necrosis factor- $\alpha$  (TNF- $\alpha$ ), interleukin-1 $\beta$  (IL-1 $\beta$ ), interleukin-6 (IL-6), cyclooxygenase-2 (COX-2), and inducible nitric oxide synthase (iNOS) in lipopolysaccharide (LPS)-stimulated macrophages.[1]

**Proposed Signaling Pathway:** The anti-inflammatory mechanism is believed to be mediated through the inhibition of the Toll-like receptor 4 (TLR-4) signaling pathway. By suppressing TLR-4 and its downstream adapter protein MyD88, the activation of key transcription factors, namely nuclear factor-kappa B (NF- $\kappa$ B) and the p38 mitogen-activated protein kinase (MAPK), is attenuated.[1] This leads to a downstream reduction in the expression of inflammatory genes.

## Proposed Anti-inflammatory Signaling Pathway of Cinchonain Ia



Workflow for Assessing A $\beta$  Aggregation Inhibition



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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)